

Application Notes and Protocols for Cell Proliferation Assays with 11-Ketodihydrotestosterone

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Introduction

11-Ketodihydrotestosterone (11-KDHT) is an active androgen and a potent agonist of the androgen receptor (AR).[1][2][3][4] Recent studies have highlighted its role in driving gene regulation, protein expression, and cell growth in androgen-dependent prostate cancer cells.[1] [2][3][4] This document provides detailed protocols for assessing cell proliferation in response to 11-KDHT treatment, enabling researchers to investigate its biological activity and potential as a therapeutic target. The provided protocols are adaptable for various cell lines, with specific examples for prostate cancer cell lines LNCaP and VCaP, where the effects of 11-KDHT have been characterized.[1][4][5]

Signaling Pathway of 11-Ketodihydrotestosterone

11-KDHT exerts its biological effects through the classical androgen receptor (AR) signaling pathway. As a potent agonist, 11-KDHT binds to the AR in the cytoplasm. Upon binding, the receptor-ligand complex translocates to the nucleus, where it binds to androgen response elements (AREs) on the DNA. This interaction modulates the transcription of target genes, leading to the synthesis of proteins that drive cellular processes, including proliferation.[1][4][5]







Cytoplasm

Nucleus

Androgen Receptor (AR)

AR-11-KDHT Complex

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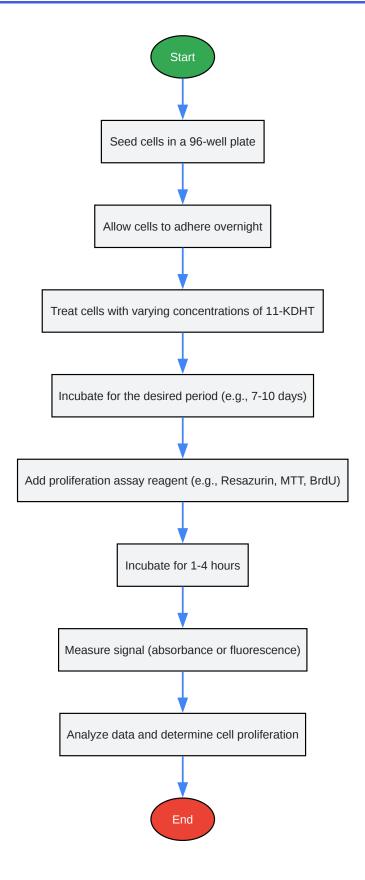
Binds

Androgen Receptor (AR)

Arget Gene Transcription

Leads to Cell Proliferation





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